

A Comprehensive Safety and Handling Guide for 4-(4-Iodophenyl)morpholine

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Compound of Interest

Compound Name: 4-(4-Iodophenyl)morpholine

CAS No.: 87350-77-4

Cat. No.: B1306202

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and emergency procedures for **4-(4-Iodophenyl)morpholine** (CAS No. 87350-77-4). As a crucial building block in synthetic chemistry, particularly in the development of novel therapeutics, a thorough understanding of its hazard profile is paramount for ensuring laboratory safety and experimental integrity. This guide synthesizes critical data from safety data sheets (SDS) and chemical supplier information to offer a field-proven perspective on risk mitigation.

Chemical and Physical Identity

4-(4-Iodophenyl)morpholine is a halogenated heterocyclic compound.^[1] Its core structure consists of a morpholine ring attached to an iodophenyl group. This substitution pattern makes it a valuable synthon in cross-coupling reactions and medicinal chemistry.

Identifier	Value	Source
CAS Number	87350-77-4	[1]
Molecular Formula	C ₁₀ H ₁₂ INO	[2][3]
Molecular Weight	289.11 g/mol	[1][3]
Synonyms	4-Iodomorpholinobenzene, N-(4-iodophenyl)morpholine	[1][3][4]
Appearance	Solid	[1][5]
Melting Point	158-163 °C	[1][5]

Hazard Identification and GHS Classification

According to available safety data, **4-(4-iodophenyl)morpholine** is classified as harmful if swallowed.[1][6] The primary hazards are associated with acute oral toxicity.

GHS Classification Summary

Classification	Code	Description	Pictogram	Signal Word
Acute Toxicity, Oral	H302	Harmful if swallowed	GHS07 (Exclamation Mark)[1]	Warning[1]

It is important to note that while the primary classification is for acute oral toxicity, related morpholine compounds can exhibit other hazards such as skin and eye irritation. Therefore, a cautious approach assuming potential for mild irritation is prudent.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential when working with **4-(4-iodophenyl)morpholine**. The hierarchy of controls, from most to least effective, should always be prioritized.

Engineering Controls

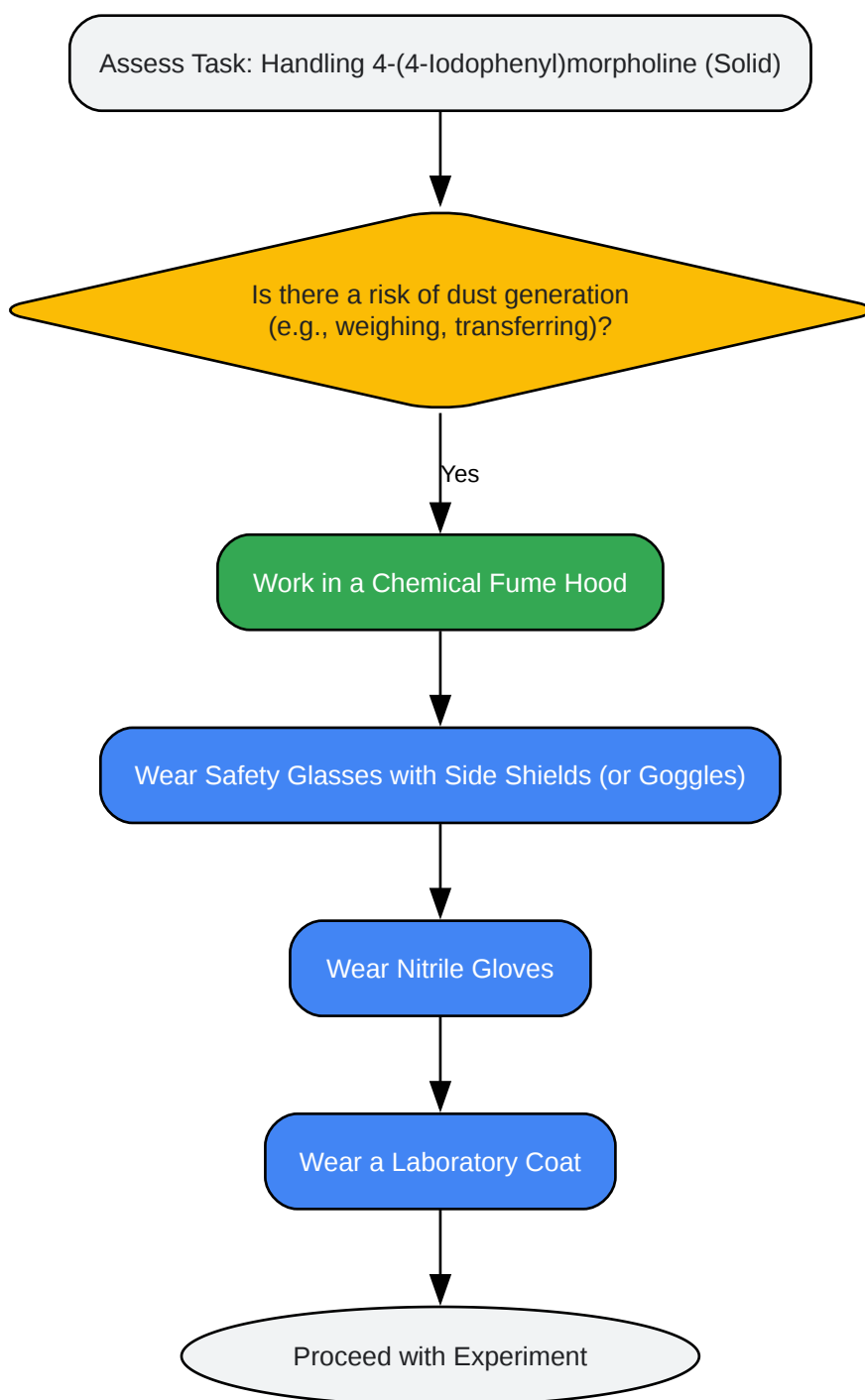
The primary engineering control for handling this compound, as with most solid chemical reagents, is a certified chemical fume hood. This provides adequate ventilation, captures any dust generated during handling, and protects the user from inhalation exposure.

Personal Protective Equipment (PPE)

Proper PPE is the final barrier between the researcher and the chemical. The selection of appropriate PPE is critical for preventing accidental exposure.

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles (compliant with EN 166)	Protects eyes from any airborne dust particles.
Hand Protection	Nitrile or other chemically resistant gloves	Prevents direct skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

Logical Flow for PPE Selection



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Caption: PPE Selection Workflow for Handling Solid **4-(4-Iodophenyl)morpholine**.

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is fundamental to mitigating the risks associated with **4-(4-Iodophenyl)morpholine**.

Handling

- **Weighing and Transfer:** All weighing and transfer of the solid material should be conducted within a chemical fume hood to contain any dust.
- **Avoidance of Contamination:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[\[2\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents.[\[2\]](#)

Storage

- **Container:** Keep the container tightly closed.[\[2\]](#)
- **Conditions:** Store in a dry, cool, and well-ventilated place.[\[2\]](#) Some suppliers recommend refrigerated storage (2-8°C).[\[5\]](#)
- **Storage Class:** This compound is classified under Storage Class 11 (Combustible Solids) in Germany.[\[1\]](#)[\[2\]](#)

Emergency Procedures

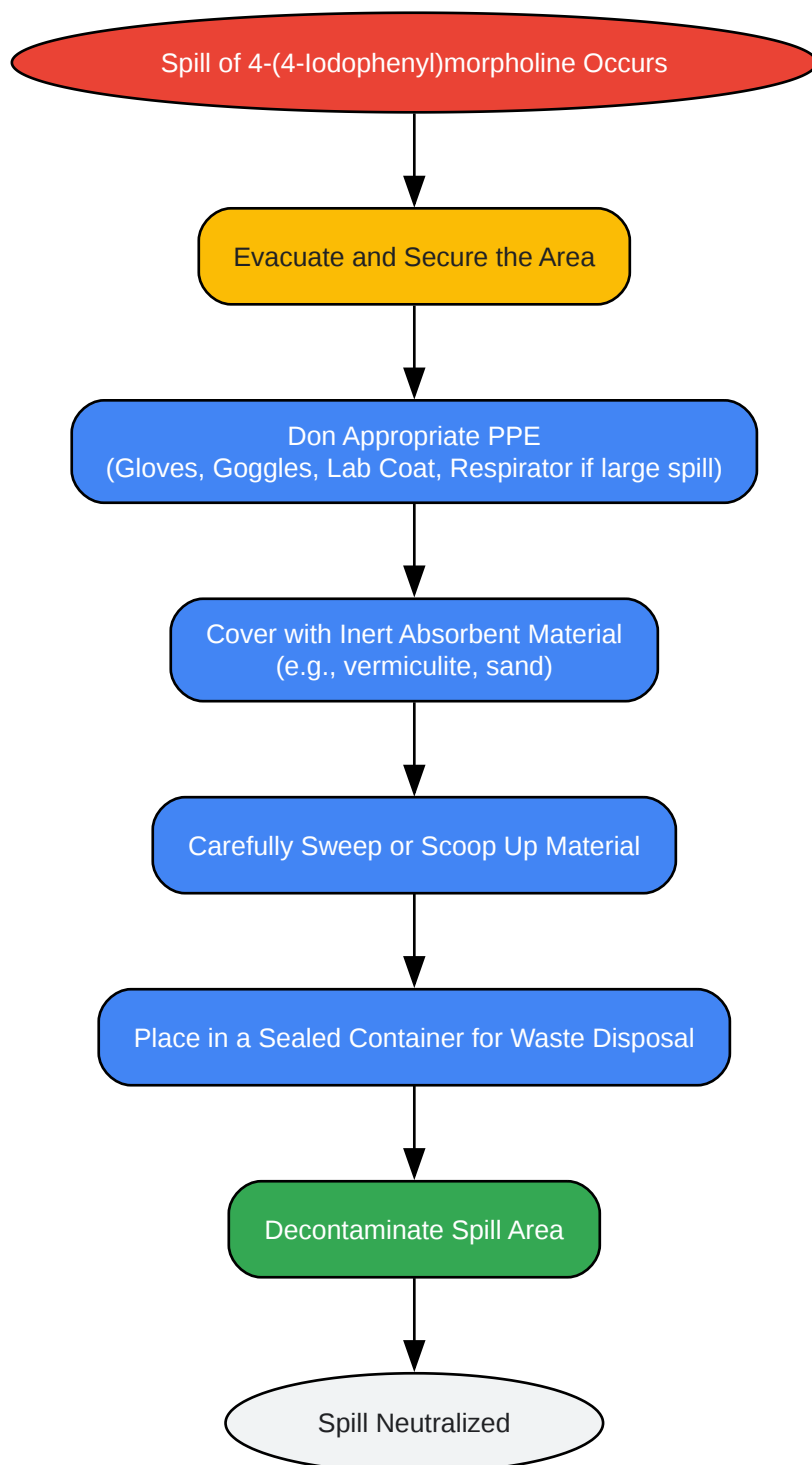
In the event of an accidental exposure or spill, a rapid and informed response is crucial.

First-Aid Measures

- **If Swallowed:** Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. The primary hazard is acute oral toxicity.[\[6\]](#)
- **If on Skin:** Wash off with soap and plenty of water. Remove any contaminated clothing.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **If Inhaled:** Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.

Accidental Release Measures

In the case of a spill, the following workflow should be initiated to ensure safe and effective cleanup.



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Caption: Emergency Workflow for a Solid Chemical Spill.

Toxicological and Stability Information

- Acute Toxicity: The primary toxicological concern is harm if swallowed (Acute Toxicity, Oral, Category 4).[1]
- Chemical Stability: The compound is stable under normal storage and handling conditions.[2]
- Hazardous Reactions: No hazardous polymerization is expected to occur.[2]
- Conditions to Avoid: Incompatible materials (strong oxidizing agents).[2]
- Hazardous Decomposition Products: Under combustion, it may produce carbon oxides, nitrogen oxides, and hydrogen iodide.

Disposal Considerations

All waste material, including contaminated absorbent material and empty containers, should be disposed of in accordance with local, state, and federal regulations. It is essential to consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

References

- Chemical Label. (n.d.). **4-(4-Iodophenyl)morpholine**.

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